

Application Note: Solid-Phase Peptide Synthesis of H-Lys-Leu-Val-Phe-OH

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Compound of Interest

Compound Name: *H-Lys-Leu-Val-Phe-OH*

CAS No.: 176390-19-5

Cat. No.: B14275587

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Rational Design & Mechanistic Overview

The synthesis of the tetrapeptide **H-Lys-Leu-Val-Phe-OH** (KLVF) serves as an excellent model for demonstrating highly efficient, orthogonal Fmoc-based Solid-Phase Peptide Synthesis (SPPS). As a Senior Application Scientist, designing a robust SPPS workflow requires selecting reagents that not only ensure high yield but also prevent side reactions such as racemization or unwanted alkylation.

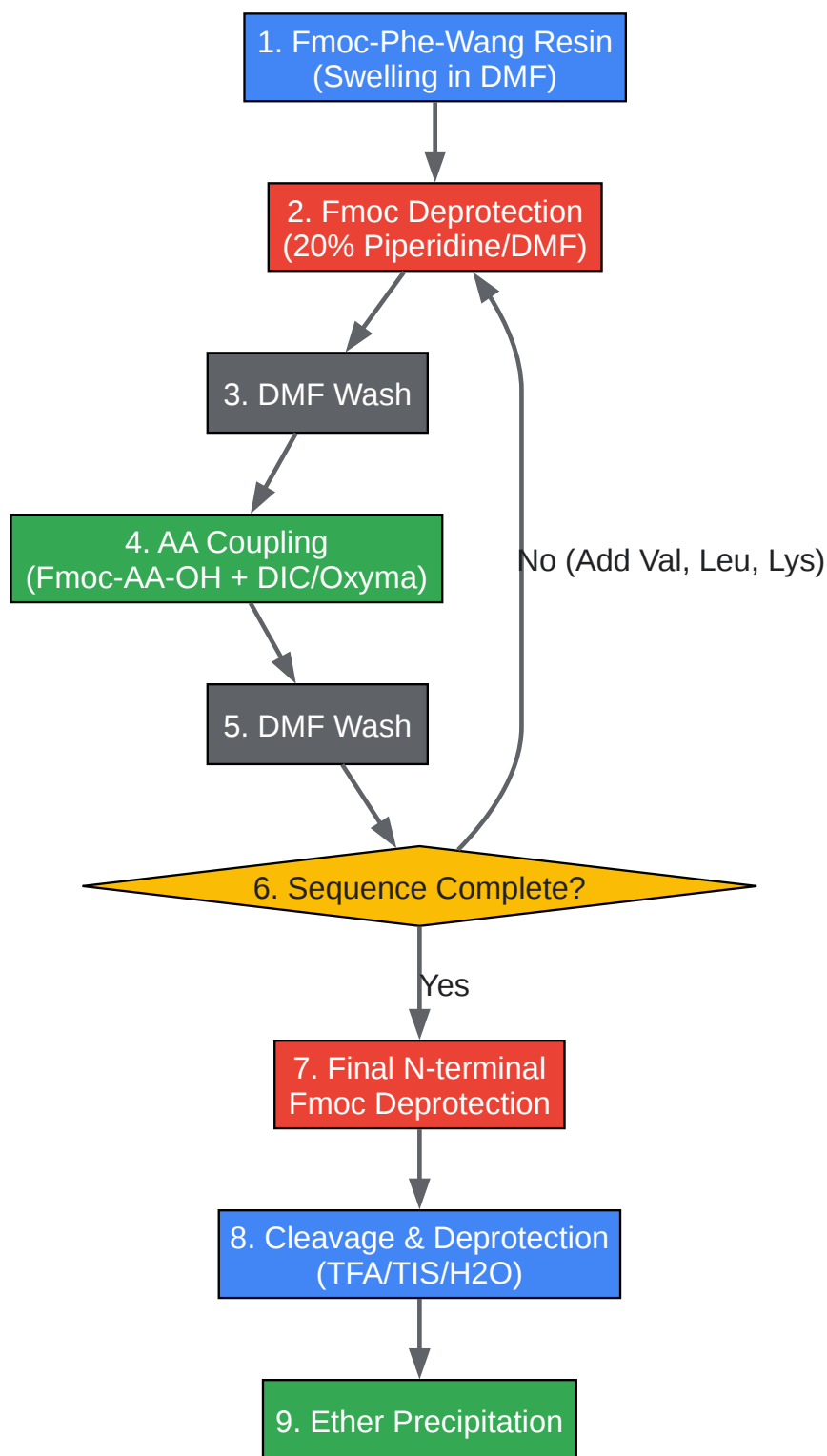
For this synthesis, we employ a C-to-N terminal elongation strategy utilizing a pre-loaded Fmoc-Phe-Wang resin. The p-alkoxybenzyl ester linkage of the Wang resin is ideal for generating C-terminal carboxylic acids upon acidolysis[1].

To protect the highly nucleophilic ϵ -amine of the N-terminal Lysine, we utilize Fmoc-Lys(Boc)-OH. The tert-butyloxycarbonyl (Boc) group provides perfect orthogonality: it is completely stable to the basic conditions (20% piperidine) used for iterative Fmoc removal, but is rapidly cleaved by Trifluoroacetic Acid (TFA) during the final global deprotection step[2].

For the coupling mechanism, we replace traditional, potentially explosive benzotriazoles (like HOBt) with the DIC/OxymaPure system. Oxyma (ethyl 2-cyano-2-(hydroxyimino)acetate) acts as an exceptional nucleophile, reacting with the DIC-activated amino acid to form a highly reactive ester intermediate. This system operates at a neutral pH, significantly suppressing base-driven racemization while providing superior coupling kinetics[3],[4].

Experimental Workflow

The following diagram maps the iterative logic of the SPPS cycle. The workflow is designed as a closed loop until the sequence is fully assembled, followed by global cleavage.



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Iterative Fmoc-SPPS workflow for **H-Lys-Leu-Val-Phe-OH** synthesis.

Quantitative Reagent Stoichiometry

Standardizing equivalents is critical for driving bimolecular coupling reactions to absolute completion. The data below is normalized for a 0.1 mmol scale synthesis. A 4-fold molar excess of amino acids and coupling reagents is utilized to ensure pseudo-first-order kinetics during the acylation step.

Table 1: Reagent Stoichiometry (0.1 mmol Scale)

Reagent	Function	MW (g/mol)	Equivalents	Amount Required
Fmoc-Phe-Wang Resin	Solid Support	-	1.0	167 mg (assuming 0.6 mmol/g)
Fmoc-Val-OH	Building Block 2	339.4	4.0	135.8 mg
Fmoc-Leu-OH	Building Block 3	353.4	4.0	141.4 mg
Fmoc-Lys(Boc)-OH	Building Block 4	468.5	4.0	187.4 mg
OxymaPure	Coupling Additive	142.1	4.0	56.8 mg / cycle
N,N'-Diisopropylcarbodiimide (DIC)	Activator	126.2	4.0	62.3 μ L / cycle

Table 2: Cleavage Cocktail Composition (Reagent B Variant)

Component	Volume %	Mechanistic Causality
Trifluoroacetic Acid (TFA)	95.0%	Acid catalyst for p-alkoxybenzyl ester hydrolysis and Boc removal[1].
Triisopropylsilane (TIS)	2.5%	Bulky silane scavenger; permanently traps tert-butyl carbocations[5].
Deionized H ₂ O	2.5%	Highly polar scavenger; quenches reactive electrophilic intermediates[6].

Step-by-Step Protocol: A Self-Validating System

This protocol integrates in-process quality control (Kaiser testing) to ensure that the methodology is self-validating. Proceeding to the next step is strictly contingent upon passing the validation gate.

Step 1: Resin Swelling

Causality: Polystyrene-based Wang resin exists as collapsed beads when dry. Swelling expands the polymer matrix, exposing the internal reactive sites to reagents.

- Transfer 167 mg of Fmoc-Phe-Wang resin to a fritted SPPS reaction vessel.
- Add 5 mL of Dichloromethane (DCM) and agitate for 30 minutes. Drain.
- Add 5 mL of N,N-Dimethylformamide (DMF) and agitate for 30 minutes. Drain.

Step 2: Fmoc Deprotection

- Add 5 mL of 20% (v/v) piperidine in DMF to the resin.
- Agitate for 5 minutes, then drain.
- Repeat with a fresh 5 mL of 20% piperidine/DMF for 10 minutes.

- Wash the resin thoroughly with DMF (5×5 mL, 1 minute each) to remove all traces of piperidine.

Step 3: Amino Acid Coupling (Iterative for Val, Leu, Lys)

Causality: Pre-activation of the amino acid with Oxyma prior to DIC addition prevents the formation of inactive N-acylurea byproducts, ensuring maximum active ester generation[3].

- Dissolve 0.4 mmol of the incoming Fmoc-amino acid and 56.8 mg of OxymaPure in 2 mL of DMF.
- Add 62.3 μ L of DIC to the solution. Stir for 2 minutes to pre-activate.
- Add the activated mixture to the resin and agitate for 60 minutes at room temperature.
- Drain the reaction vessel and wash with DMF (3×5 mL).

Step 4: In-Process Validation (Kaiser Test)

Self-Validating Gate: The Kaiser test detects free primary amines using ninhydrin.

- Extract a few resin beads and place them in a glass test tube.
- Add 2 drops each of Kaiser Reagents A, B, and C. Heat at 100°C for 3 minutes.
- Decision Matrix:
 - Yellow/Colorless beads & solution: Coupling is complete (amine is capped). Proceed to Step 2 for the next amino acid.
 - Blue beads/solution: Unreacted amines remain. Do not proceed. Repeat Step 3 (double coupling).

Step 5: Final Deprotection & Cleavage

Causality: The removal of the Boc sidechain protecting group generates highly reactive tert-butyl carbocations. If left unchecked, these electrophiles will re-alkylate the peptide backbone. TIS and H₂O act as sacrificial nucleophiles to trap these cations[6].

- After the final Fmoc-Lys(Boc)-OH is coupled, perform a final Fmoc deprotection (Step 2) to yield the free N-terminus.
- Wash the resin with DCM (5×5 mL) and dry under vacuum for 30 minutes.
- Prepare the cleavage cocktail: 4.75 mL TFA, 125 μ L TIS, and 125 μ L H₂O[5].
- Add the cocktail to the dry resin and agitate for 2 hours at room temperature.
- Filter the cleavage mixture into a clean 50 mL centrifuge tube. Wash the depleted resin with an additional 1 mL of neat TFA and combine the filtrates[1].

Step 6: Precipitation and Isolation

- Add the TFA filtrate dropwise into 40 mL of ice-cold diethyl ether while vortexing. A white precipitate (the crude KLVF peptide) will form immediately.
- Incubate at -20°C for 30 minutes to maximize precipitation.
- Centrifuge at 3000 rpm for 5 minutes. Decant the ether supernatant carefully[1].
- Wash the pellet with an additional 20 mL of cold ether, centrifuge, and decant.
- Dry the crude peptide pellet under a gentle stream of nitrogen.

Analytical Validation

To confirm the integrity of the synthesized **H-Lys-Leu-Val-Phe-OH**, the final product must be validated orthogonally:

- RP-HPLC: Analyze the crude peptide on a C18 column using a linear gradient of 5% to 95% Acetonitrile in Water (both containing 0.1% TFA). A single major peak indicates high synthetic fidelity.
- ESI-MS: The exact mass of the fully deprotected KLVF peptide (C₂₆H₄₄N₅O₅) is 506.34 Da. Mass spectrometry should yield a dominant [M+H]⁺ peak at 507.34 m/z.

References

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